Fenthionsulfoxide: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date**: February 2026

Compound of Interest		
Compound Name:	*Fenthionsulfoxide*	
CAS No.:	*3761-41-9*	
Cat. No.:	*B144311*	Get Quote

Introduction

Fenthionsulfoxide is a primary metabolite of Fenthion, a broad-spectrum organophosphate insecticide.[1][2] As a product of oxidative metabolism in various organisms and environmental compartments, **Fenthionsulfoxide** is a crucial analyte in toxicological studies, residue analysis, and environmental fate monitoring.[1][3][4] Its presence and concentration are of significant interest to researchers in drug development, environmental science, and food safety, as the metabolic transformation of the parent compound can alter its biological activity and toxicity.[3] This guide provides a comprehensive overview of **Fenthionsulfoxide**, from its fundamental properties to detailed experimental protocols, designed for a scientific audience.

Core Chemical and Physical Properties

A foundational understanding of **Fenthionsulfoxide** begins with its key identifiers and physicochemical properties. These data are essential for the accurate preparation of standards, interpretation of analytical results, and prediction of its behavior in experimental systems.

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Property	Value	Source
CAS Number	3761-41-9	PubChem[5], ChemicalBook[6]
Molecular Formula	$C_{10}H_{15}O_4PS_2$	PubChem[5]
Molecular Weight	294.33 g/mol	ChemicalBook[6]
IUPAC Name	dimethoxy-(3-methyl-4-methylsulfinylphenoxy)-sulfanylidene-λ^5-phosphane	PubChem
Synonyms	Mesulfenfos, Fensulfoxide, BAY S 2281	AERU[7], ChemicalBook[6]
Melting Point	58-60 °C	ChemicalBook[6]
Boiling Point	110 °C at 0.01 Torr	ChemicalBook[6]
Chirality	The sulfur atom in the sulfoxide group is a chiral center, leading to two diastereomers.	AERU[7]

Synthesis and Metabolic Pathway

Fenthionsulfoxide is primarily formed through the oxidation of the thioether group of Fenthion. This transformation can occur both in biological systems, mediated by enzymes such as cytochrome P450 and flavin-containing monooxygenases (FMO), and through chemical oxidation in environmental matrices.[1][2]

The metabolic cascade does not end with **Fenthionsulfoxide**. It is part of a larger network of transformations that also includes oxidation of the phosphorothioate group (P=S) to a phosphate group (P=O), forming the more potent "oxon" analogues, and further oxidation of the sulfoxide to a sulfone.[4][8] Understanding this pathway is critical, as the toxicity of the metabolites can significantly differ from the parent compound.[3]

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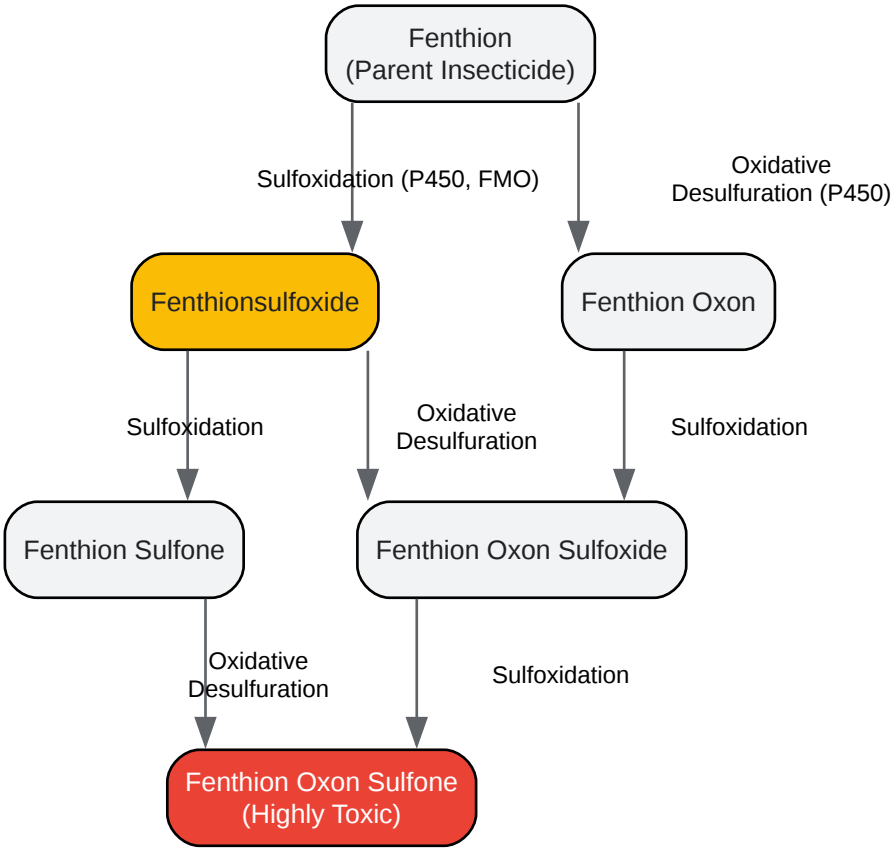

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Caption: Metabolic pathway of Fenthion.

Mechanism of Action and Toxicological Significance

The primary mechanism of action for organophosphate compounds, including Fenthion and its metabolites, is the inhibition of acetylcholinesterase (AChE).[1][2] AChE is a critical enzyme that hydrolyzes the neurotransmitter acetylcholine, terminating the nerve signal. Inhibition of AChE leads to an accumulation of acetylcholine, resulting in overstimulation of the nervous system and potential toxicity.[1][2]

Interestingly, while many oxon metabolites are more potent AChE inhibitors than their parent compounds, studies have shown that **Fenthionsulfoxide** itself does not have significant anti-AChE properties.[9] However, its formation is a critical step in a bioactivation pathway. Subsequent oxidative desulfuration of **Fenthionsulfoxide** leads to the production of Fenthion Oxon Sulfoxide, a potent AChE inhibitor.[9] Therefore, the conversion of Fenthion to **Fenthionsulfoxide** is a key transformation that precedes the formation of more toxic

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metabolites.[3][9] From a toxicological standpoint, **Fenthionsulfoxide** is classified as "Toxic if swallowed" (GHS Hazard H301).[5]

Experimental Protocols

Synthesis of **Fenthionsulfoxide** from Fenthion

This protocol describes a common method for the chemical synthesis of **Fenthionsulfoxide**, which is crucial for generating analytical standards and for use in toxicological studies. The causality behind this choice of protocol lies in its efficiency and the use of a selective oxidizing agent. Meta-chloroperoxybenzoic acid (m-CPBA) is a widely used reagent that effectively oxidizes thioethers to sulfoxides under mild conditions, often with high yields.[8]

Materials:

- Fenthion
- meta-Chloroperoxybenzoic acid (m-CPBA)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask, magnetic stirrer, separatory funnel
- Silica gel for column chromatography

Procedure:

- Dissolve Fenthion (1 equivalent) in dichloromethane in a round-bottom flask with a magnetic stirrer.
- Cool the solution in an ice bath.
- Slowly add a solution of m-CPBA (approximately 1.1 equivalents) in dichloromethane to the stirred Fenthion solution. The slow addition is crucial to control the exothermic reaction and prevent over-oxidation to the sulfone.

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- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the Fenthion is consumed (typically within a few hours), quench the reaction by adding a saturated sodium bicarbonate solution to neutralize the m-chlorobenzoic acid byproduct.
- Transfer the mixture to a separatory funnel, wash the organic layer with sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and evaporate the solvent under reduced pressure.
- Purify the resulting crude product by silica gel column chromatography to obtain pure **Fenthionsulfoxide**.

Analysis of **Fenthionsulfoxide** in Produce by UHPLC-MS/MS

This protocol outlines a validated method for the simultaneous analysis of Fenthion and its five major metabolites, including **Fenthionsulfoxide**, in various produce matrices.[3][10][11] The choice of the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method for sample preparation is due to its proven efficiency in extracting a wide range of pesticides from complex matrices with high recovery rates.[11] Ultra-High Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UHPLC-MS/MS) is the analytical technique of choice because it provides the necessary sensitivity and selectivity for detecting trace levels of these compounds.[3][11] This is particularly important as gas chromatography (GC) can be challenging for sulfoxide analysis due to potential thermal degradation in the injector port.[3]

Materials and Instrumentation:

- Homogenized sample matrix (e.g., brown rice, orange)
- Acetonitrile with 1% acetic acid
- Magnesium sulfate (anhydrous), sodium chloride, sodium citrate
- Dispersive solid-phase extraction (d-SPE) sorbents (e.g., PSA, C18)

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- UHPLC system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.

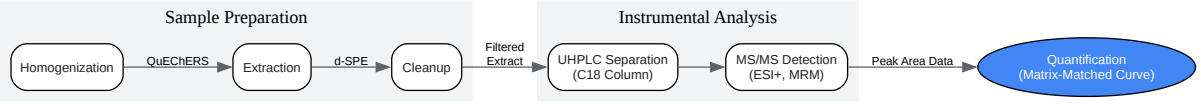
Procedure:

- Extraction (QuEChERS): a. Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube. b. Add 10 mL of acetonitrile (with 1% acetic acid). c. Add the QuEChERS salt packet (e.g., magnesium sulfate, sodium chloride, sodium citrate) to induce phase separation. d. Shake vigorously for 1 minute and centrifuge.

- Cleanup (d-SPE): a. Take an aliquot of the supernatant (acetonitrile layer). b. Add it to a d-SPE tube containing PSA (to remove organic acids) and C18 (to remove nonpolar interferences). c. Vortex for 30 seconds and centrifuge.

- Analysis (UHPLC-MS/MS): a. Filter the cleaned extract through a 0.22 µm filter into an autosampler vial. b. Inject the sample into the UHPLC-MS/MS system. c. Chromatographic Conditions: Use a C18 column with a gradient mobile phase, typically consisting of water and methanol, both containing 0.1% formic acid, to achieve optimal separation and ionization.[11] d. Mass Spectrometry Conditions: Operate the mass spectrometer in positive electrospray ionization (ESI+) mode. Detection and quantification are performed using Multiple Reaction Monitoring (MRM). The MRM transitions (precursor ion -> product ion) must be optimized for **Fenthionsulfoxide** to ensure selectivity and sensitivity.[3]

- Quantification: a. Due to potential matrix effects (signal suppression or enhancement), it is imperative to use matrix-matched calibration curves for accurate quantification.[3][11] Prepare standards in a blank matrix extract and plot the peak area against the concentration to generate the calibration curve.



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- To cite this document: BenchChem. [Fenthionsulfoxide: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b144311#fenthionsulfoxide-cas-number-and-molecular-weight]

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